

An In-depth Technical Guide to the Physical Properties of 3-Methylpentanenitrile

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Compound of Interest

Compound Name: 3-Methylpentanenitrile

Cat. No.: B1609944

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This guide provides a detailed overview of the key physical properties of **3-Methylpentanenitrile** (also known as 3-methylvaleronitrile), focusing on its boiling point and density. Designed for researchers, scientists, and professionals in drug development, this document outlines not only the specific values of these properties but also the rigorous experimental methodologies required for their accurate determination. Understanding these fundamental characteristics is a critical prerequisite for the compound's application in synthesis, formulation, and quality control.

Introduction to 3-Methylpentanenitrile

3-Methylpentanenitrile is an aliphatic nitrile with the chemical formula $C_6H_{11}N$.^[1] Its molecular structure, featuring a branched alkyl chain and a polar nitrile ($-C\equiv N$) group, dictates its physicochemical behavior. The accurate characterization of its physical properties, such as boiling point and density, is essential for predicting its behavior in various chemical processes, designing purification protocols like distillation, and ensuring batch-to-batch consistency in manufacturing.

Core Physical Properties

The primary physical characteristics of **3-Methylpentanenitrile** are summarized below. These values serve as a crucial baseline for laboratory and industrial applications.

Property	Value	Unit	Source
Molecular Formula	C ₆ H ₁₁ N	PubChem[1]	PubChem[1]
Molecular Weight	97.16	g/mol	
Boiling Point	438.32 (165.17)	K (°C)	Cheméo (Calculated) [2]
Density	0.8021	g/cm ³	ChemBK[3]
CAS Number	21101-88-2	PubChem[1]	

Part 1: Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For nitriles, this temperature is relatively high for their molecular weight due to strong permanent dipole-dipole attractions originating from the highly polar cyano ($\text{-C}\equiv\text{N}$) group.[4]

Causality and Method Selection

For determining the boiling point of a research compound like **3-Methylpentanenitrile**, where sample volume may be limited, the Thiele tube method is highly advantageous.[5] It requires a minimal amount of substance (typically less than 0.5 mL) and provides a sharp, accurate reading. This method relies on observing the temperature at which a fine stream of bubbles from an inverted capillary ceases and the liquid is drawn back into the capillary, signifying the precise point where the internal vapor pressure equals the external atmospheric pressure.

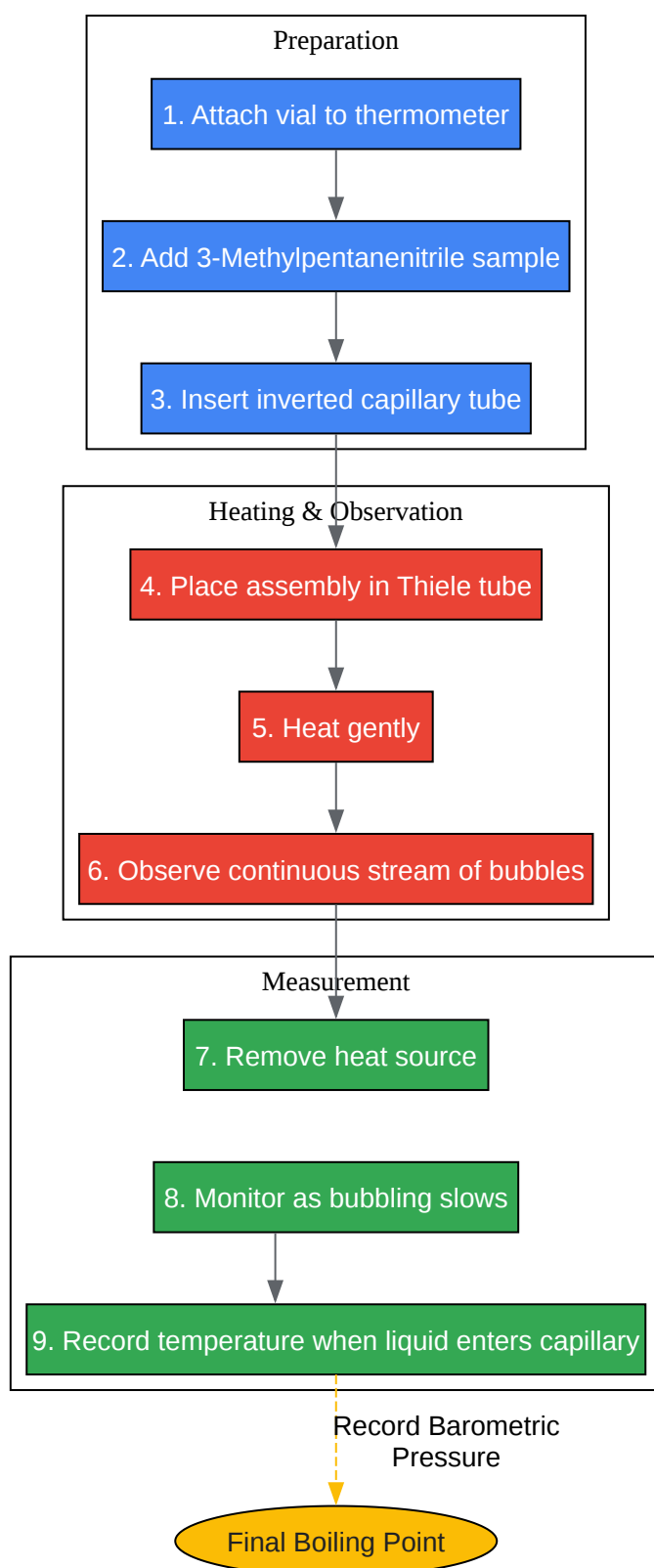
Detailed Protocol: Thiele Tube Method

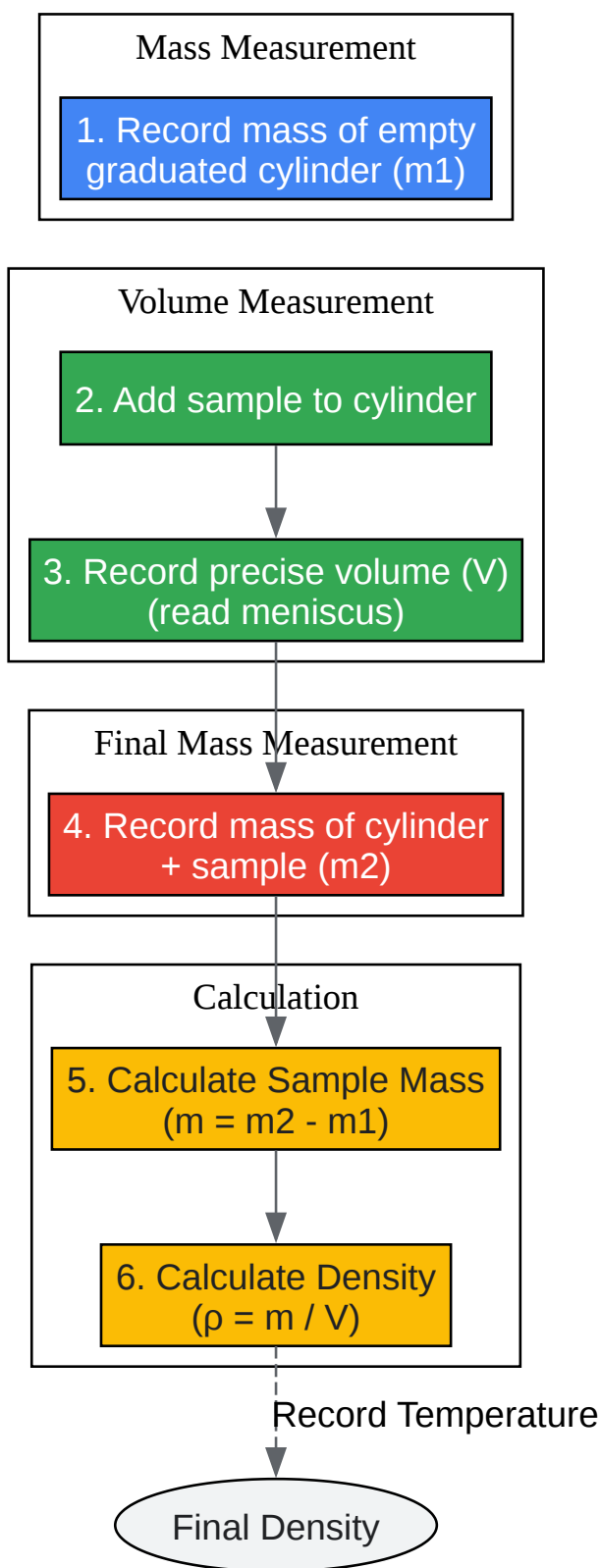
This protocol outlines a self-validating system for precise boiling point measurement.

- Apparatus Assembly:
 - Securely attach a small glass vial (e.g., a Durham tube) to a calibrated thermometer using a small rubber band. The bottom of the vial should be flush with the thermometer bulb.
 - Fill the vial approximately half-full with **3-Methylpentanenitrile**.

- Place a melting point capillary tube (sealed at one end) into the vial with the open end down.
- Heating and Observation:
 - Place the entire assembly into a Thiele tube containing a high-boiling mineral oil, ensuring the vial is fully submerged in the oil.
 - Begin heating the side arm of the Thiele tube gently with a Bunsen burner or a suitable heating element. The design of the tube facilitates even heat distribution via convection currents.
 - As the temperature rises, a fine, continuous stream of bubbles will emerge from the inverted capillary tube. This indicates that the vapor pressure of the sample exceeds the atmospheric pressure.
- Measurement and Validation:
 - Continue heating until the bubble stream is rapid, then remove the heat source.
 - Allow the apparatus to cool slowly. The rate of bubbling will decrease.
 - The boiling point is the temperature at which the bubble stream stops and the liquid is drawn back into the capillary tube.^[5]
 - Record this temperature. For validation, allow the apparatus to cool further, then reheat to obtain a second measurement. The values should be within a narrow range (e.g., ± 0.5 °C).
 - Simultaneously record the ambient barometric pressure, as boiling point is pressure-dependent.

Experimental Workflow: Boiling Point Determination





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